

In-Depth Technical Guide to UNC10217938A: An Oligonucleotide Enhancing Compound

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Compound of Interest

Compound Name: UNC10217938A

Cat. No.: B2496624

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Abstract

UNC10217938A is a potent small molecule belonging to the 3-deazapteridine class of compounds that has been identified as a significant enhancer of oligonucleotide (ON) activity. [1][2] Its primary mechanism of action involves the modulation of intracellular trafficking pathways, specifically promoting the release of oligonucleotides from late endosomes, thereby increasing their cytosolic and nuclear bioavailability.[1][3] This enhanced delivery translates to a substantial potentiation of the pharmacological effects of various classes of oligonucleotides, including antisense oligonucleotides (ASOs) and splice-switching oligonucleotides (SSOs).[1] This technical guide provides a comprehensive overview of the basic properties of **UNC10217938A**, including its chemical characteristics, mechanism of action, and key experimental data, along with detailed protocols for its evaluation.

Chemical Properties

UNC10217938A is a 3-deazapteridine analog with the following chemical properties:

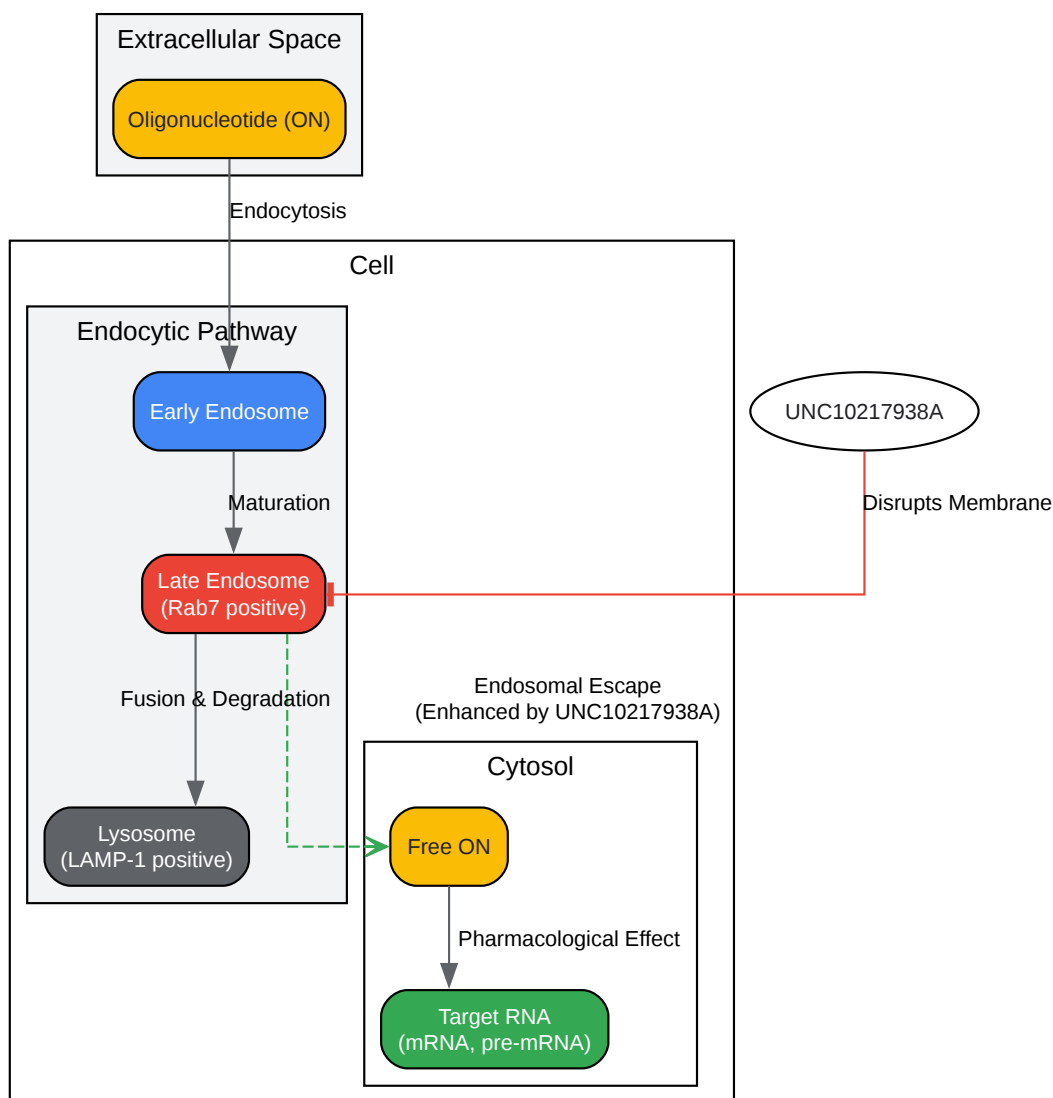
Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₈ N ₆ O ₂	
Molecular Weight	456.54 g/mol	
CAS Number	1347749-97-6	
Appearance	Powder	
Purity	>99%	
Solubility	DMSO: ≥ 10 mg/mL (≥ 21.90 mM)	

Mechanism of Action: Enhancing Oligonucleotide Delivery

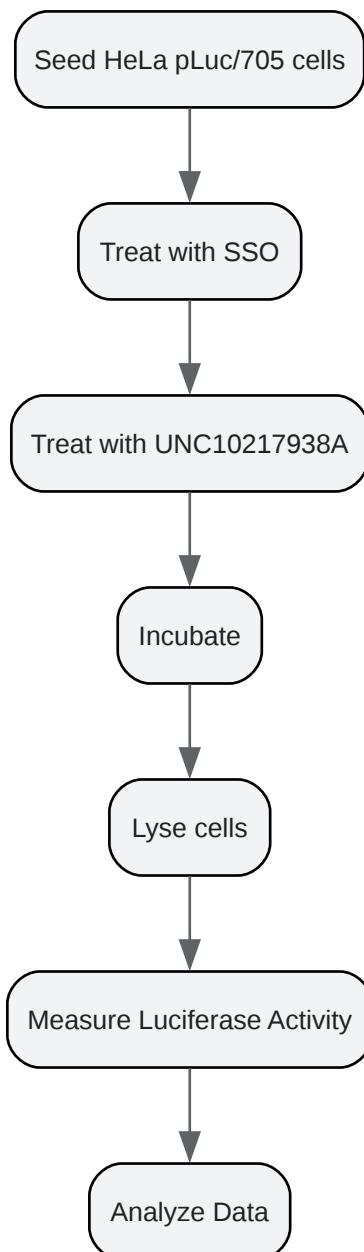
The therapeutic efficacy of oligonucleotides is often limited by their inefficient delivery to the target subcellular compartments (cytosol and nucleus) due to entrapment in endosomal vesicles following endocytosis. **UNC10217938A** addresses this bottleneck by facilitating the escape of oligonucleotides from these vesicles.

Exposure of cells to **UNC10217938A** leads to a significant reduction in the co-localization of fluorescently labeled oligonucleotides with the late endosome marker Rab7. However, it has minimal effect on the co-localization with the lysosomal marker LAMP-1, suggesting a specific action on late endosomes before their fusion with lysosomes. This targeted disruption of late endosomal membranes allows for the partial release of the entrapped oligonucleotides into the cytosol, from where they can translocate to the nucleus to engage with their RNA targets.

UNC10217938A-Mediated Endosomal Escape of Oligonucleotides



Workflow for SSO Luciferase Reporter Assay



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References

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- 2. academic.oup.com [academic.oup.com]
- 3. Cellular uptake and trafficking of antisense oligonucleotides - PubMed [pubmed.ncbi.nlm.nih.gov]
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